

Protocol for Safe Handling and Storage of Trimethylaluminum

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Compound of Interest

Compound Name: Methyl aluminum

Cat. No.: B8321255

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This document provides detailed application notes and protocols for the safe handling and storage of trimethylaluminum (TMA). Trimethylaluminum is a highly pyrophoric and reactive compound, and strict adherence to these safety procedures is essential to prevent injury and property damage.

Hazard Summary

Trimethylaluminum is a highly flammable liquid and vapor that can ignite spontaneously upon contact with air.[1][2] It also reacts violently with water, releasing flammable gases that can ignite.[1][3][4] TMA is corrosive and can cause severe skin and eye burns.[1][5] Inhalation may cause respiratory irritation and damage.[1][4]

Key Hazards:

- Pyrophoric: Spontaneously ignites in air.[1][3]
- Water-Reactive: Reacts violently with water.[1][3][4]
- Corrosive: Causes severe burns to skin, eyes, and respiratory tract.[1][4]
- Forms Explosive Mixtures: Vapors can form explosive mixtures with air.[5][6][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling trimethylaluminum.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield (8-inch minimum).[1][8][9]	Protects against splashes, fires, and explosions.
Hand Protection	Neoprene or nitrile rubber gloves.[1][8] It is recommended to wear two pairs of gloves.[8]	Provides chemical resistance. Double gloving offers extra protection.
Body Protection	A flame-resistant lab coat, buttoned to its full length.[1][8] Full-length pants and close-toed shoes are mandatory.[8] For large quantities, a chemical-resistant apron over the fire-resistant lab coat is required.[8]	Protects skin from splashes and fire.
Respiratory Protection	A NIOSH-certified organic vapor respirator may be required where inhalation exposure is possible.[1] Work should be conducted in a certified chemical fume hood or glove box.[1][8][9]	Protects against inhalation of harmful vapors.

Storage and Handling

Proper storage and handling procedures are critical to maintaining the stability of trimethylaluminum and preventing accidents.

Storage

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)
- Containers must be kept tightly closed and stored under an inert atmosphere of nitrogen or argon with less than 10 ppm of oxygen.[\[1\]](#)
- Store in a flammable materials cabinet.[\[8\]](#)
- Keep away from incompatible materials such as water, alcohols, oxidizing agents, and halogenated hydrocarbons.[\[1\]](#)[\[4\]](#)
- Ground and bond all containers and transfer equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Use only non-sparking tools when handling containers.[\[1\]](#)[\[2\]](#)

Handling

- All manipulations of trimethylaluminum should be performed under an inert atmosphere, such as in a glovebox or using a Schlenk line.[\[1\]](#)[\[8\]](#)
- If working in a fume hood, the sash should be kept as low as possible.[\[8\]](#)
- Ensure that all glassware is oven-dried and free of moisture before use.[\[8\]](#)
- Never work alone when handling trimethylaluminum.[\[3\]](#)[\[8\]](#)
- Before beginning any experiment, perform a "dry run" with a less hazardous substance to familiarize yourself with the procedure.[\[8\]](#)

Experimental Protocols

Protocol for Transferring Trimethylaluminum

This protocol outlines the steps for safely transferring trimethylaluminum from a storage container to a reaction vessel using a syringe.

Materials:

- Trimethylaluminum in a Sure/Seal™ bottle or similar container

- Dry, nitrogen-flushed syringe and needle
- Dry, nitrogen-flushed reaction vessel with a rubber septum
- Schlenk line or glovebox
- Appropriate PPE

Procedure:

- Ensure the reaction vessel is securely clamped and under a positive pressure of inert gas.
- Pressurize the trimethylaluminum storage container with nitrogen or argon.
- Carefully insert the needle of the dry syringe through the septum of the storage container.
- Slowly withdraw the desired amount of trimethylaluminum into the syringe.
- Remove the syringe from the storage container and immediately insert it into the reaction vessel's septum.
- Slowly add the trimethylaluminum to the reaction vessel.
- Once the addition is complete, rinse the syringe with a dry, inert solvent (e.g., toluene) and then quench the residual TMA in the syringe by slowly adding isopropanol.[8]

Protocol for Quenching and Disposal of Excess Trimethylaluminum

Small amounts of excess trimethylaluminum must be safely quenched before disposal.

Materials:

- Excess trimethylaluminum in a reaction flask under an inert atmosphere
- Dry, unreactive solvent (e.g., heptane or toluene)[8]
- Isopropanol[8]

- Methanol[8]
- Water[8]
- Dry ice bath[8]
- Appropriate PPE

Procedure:

- Dilute the excess trimethylaluminum with an unreactive solvent like heptane or toluene in a reaction flask under an inert atmosphere.[8]
- Cool the flask in a dry ice bath.[8]
- Slowly add isopropanol dropwise to the cooled solution with stirring.[8]
- Once the reaction with isopropanol has subsided, slowly add methanol.[8]
- Finally, very slowly add water dropwise to ensure complete quenching of any remaining trimethylaluminum.[8]
- The resulting solution should be disposed of as hazardous waste according to institutional guidelines.[8]

Emergency Procedures

Spills

- Small Spills (in a fume hood or glovebox):
 - Evacuate all non-essential personnel from the area.[8]
 - Remove all ignition sources.[2][8]
 - Cover the spill with a dry, inert material such as dry lime, sand, or soda ash.[2][8]
 - DO NOT USE WATER.[2][8]

- Once the material has been absorbed, carefully collect it using non-sparking tools and place it in a sealed container for hazardous waste disposal.[1]
- Ventilate the area after cleanup is complete.[2][8]
- Large Spills or Spills with Fire:
 - Immediately evacuate the area and activate the fire alarm.[8]
 - Call emergency services (911).[8]
 - If it is safe to do so, use a Class D fire extinguisher (for combustible metals) or dry chemical powder.[2][4][6] Do not use water, foam, or carbon dioxide extinguishers.[2][4]

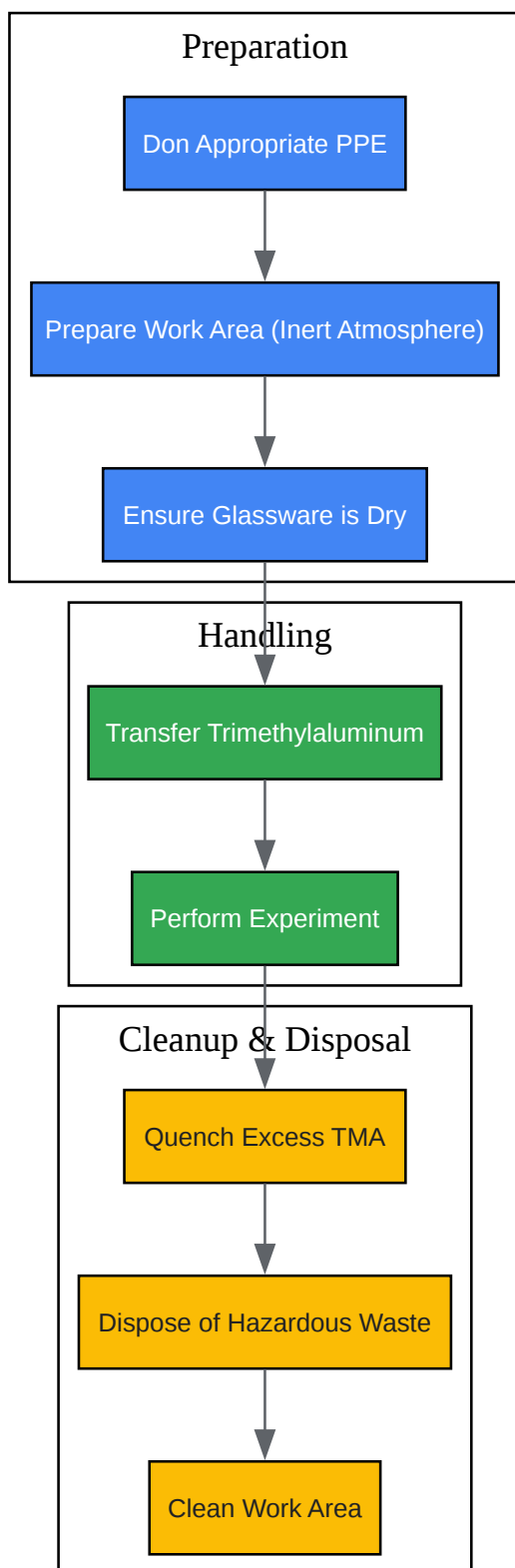
First Aid

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[2][6][7] Remove contaminated clothing.[1][2]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[2][6] Seek immediate medical attention.[2][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][7]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]

Data Presentation

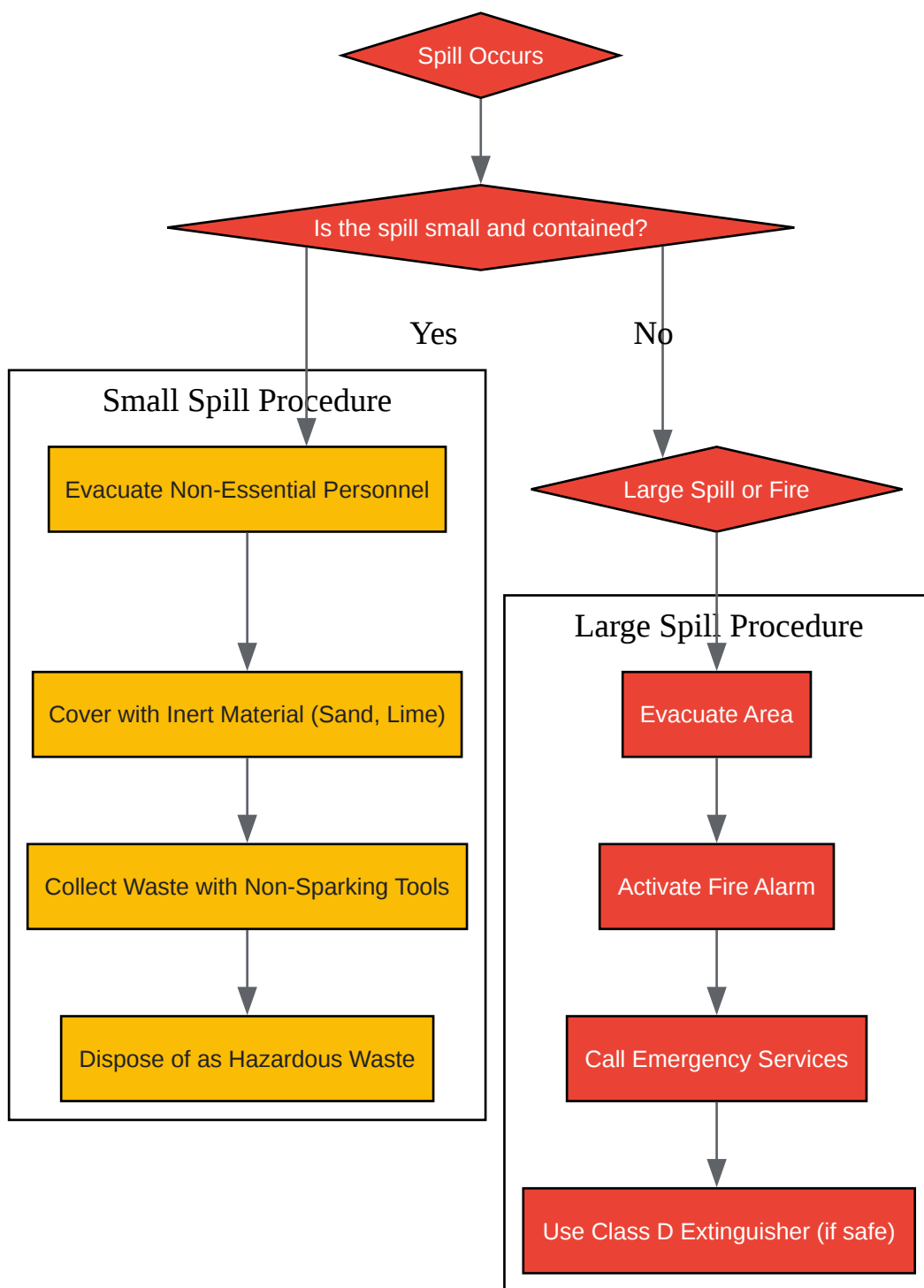
Parameter	Value	Reference
ACGIH TWA	2 mg/m ³	[1][2]
OSHA PEL (TWA)	2 mg/m ³	[1]
Boiling Point	125-126 °C	[5]
Melting Point	15 °C	[5]

Visualizations



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Caption: Workflow for the safe handling of trimethylaluminum.



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Caption: Decision-making workflow for a trimethylaluminum spill.

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